

Application Notes and Protocols for Fluo-5N AM Cellular Loading

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Compound of Interest

Compound Name: *Fluo-5N*
Cat. No.: *B1264630*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **Fluo-5N AM**, a low-affinity fluorescent calcium indicator, for monitoring intracellular calcium dynamics in cultured cells.

Fluo-5N is particularly well-suited for measuring high calcium concentrations (in the micromolar to millimolar range) found within organelles such as the endoplasmic reticulum (ER) and sarcoplasmic reticulum (SR), making it an invaluable tool for studying phenomena like store-operated calcium entry (SOCE) and calcium release from intracellular stores.

Quantitative Data Summary

The following table summarizes the key quantitative properties of **Fluo-5N AM**, facilitating experimental design and data interpretation.

Property	Value	Reference(s)
Excitation Wavelength (Max)	494 nm	[1][2]
Emission Wavelength (Max)	516 nm	[1][2]
Dissociation Constant (Kd) for Ca ²⁺	~90 μM	[1][2][3]
Fluorescence Intensity Increase upon Ca ²⁺ Binding	>100-fold	[2]
Recommended Excitation (Laser Line)	488 nm	[1][2]
Recommended Emission Filter	515-530 nm	[1]
Solvent for Stock Solution	Anhydrous DMSO	[1]
Recommended Stock Solution Concentration	2 to 5 mM	[1]
Recommended Working Concentration	2 to 20 μM (typically 4-5 μM)	[1]

Experimental Protocols

This section details the methodologies for preparing reagents and loading **Fluo-5N AM** into cultured cells for subsequent calcium imaging experiments.

Reagent Preparation

1. **Fluo-5N AM** Stock Solution (2-5 mM):

- Prepare a stock solution of **Fluo-5N AM** in high-quality, anhydrous dimethyl sulfoxide (DMSO).
- Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.
- Store at -20°C, protected from light and moisture.

2. Pluronic™ F-127 Solution (10-20% w/v in DMSO):

- Pluronic™ F-127 is a non-ionic detergent that aids in the dispersion of the AM ester in aqueous loading buffers.
- Dissolve Pluronic™ F-127 in anhydrous DMSO to create a stock solution.

3. Probenecid Stock Solution (Optional, 100-250 mM in 1 M NaOH):

- Probenecid is an organic anion transport inhibitor that can reduce the leakage of the de-esterified indicator from the cells.[4]
- Dissolve probenecid in 1 M NaOH and then dilute with your physiological buffer to the desired stock concentration. Adjust the pH to the physiological range.

4. Physiological Buffer:

- A common choice is Hanks' Balanced Salt Solution (HBSS) buffered with HEPES. The buffer should be appropriate for the cell type being used.

Fluo-5N AM Loading Protocol for Cultured Cells

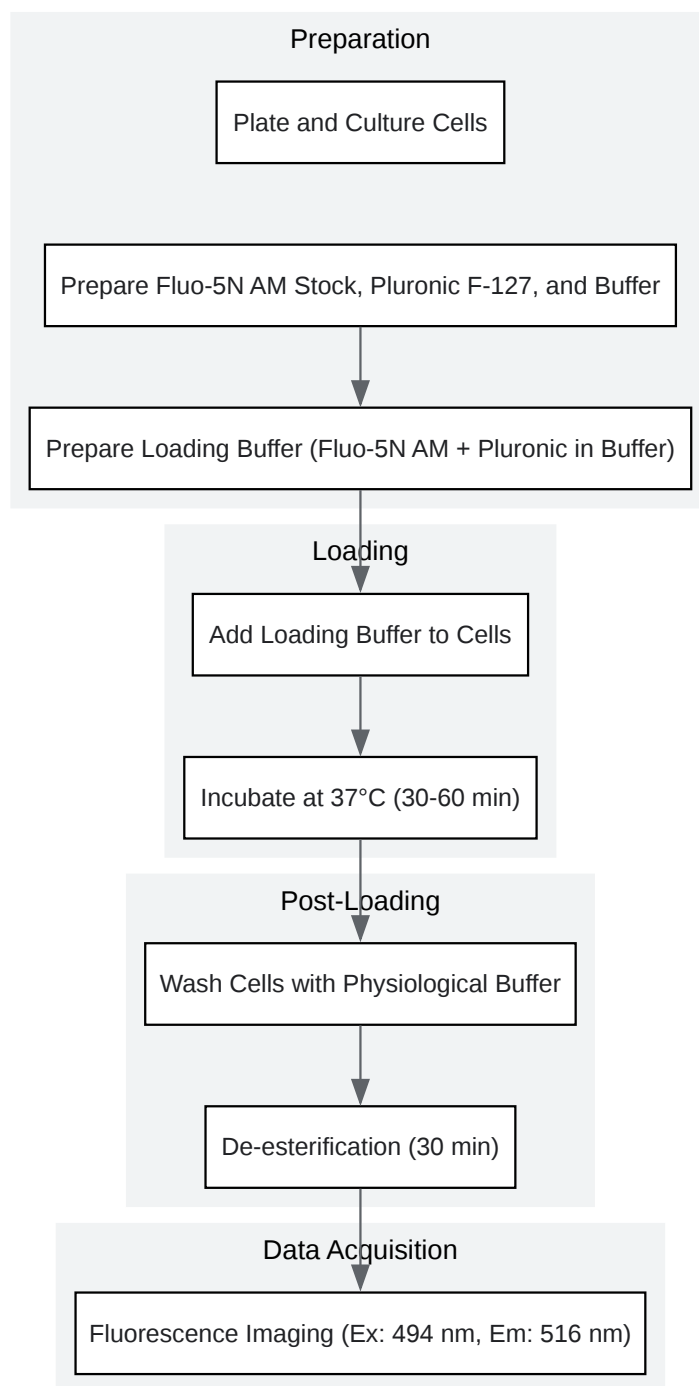
- Cell Preparation: Plate cells on a suitable imaging dish or plate (e.g., black-walled, clear-bottom plates) and culture overnight to allow for adherence.
- Prepare Loading Buffer:
 - On the day of the experiment, thaw an aliquot of the **Fluo-5N** AM stock solution.
 - For a final loading concentration of 5 μ M **Fluo-5N** AM with 0.04% Pluronic™ F-127, first mix equal volumes of the **Fluo-5N** AM stock solution and the 20% Pluronic™ F-127 stock solution.
 - Dilute this mixture into the physiological buffer to achieve the final desired concentration. For example, add 1 μ L of the **Fluo-5N** AM/Pluronic mixture to 1 mL of buffer for a 1:1000 dilution of a 5 mM stock, resulting in a 5 μ M final concentration.
 - If using probenecid, add it to the loading buffer at a final concentration of 0.5-1 mM.[1]

- Cell Loading:
 - Remove the culture medium from the cells.
 - Add the prepared loading buffer to the cells.
 - Incubate at 37°C for 30-60 minutes. The optimal loading time can vary between cell types and may require empirical determination. Longer incubation times (up to 2 hours) may improve signal intensity in some cell lines.[1]
- Wash Step:
 - After incubation, remove the loading buffer.
 - Wash the cells 2-3 times with fresh, pre-warmed physiological buffer to remove extracellular **Fluo-5N AM**. If probenecid was used during loading, it is recommended to also include it in the wash and final imaging buffer.
- De-esterification:
 - Incubate the cells in fresh physiological buffer for an additional 30 minutes at room temperature or 37°C. This allows for the complete de-esterification of the AM ester by intracellular esterases, trapping the active, calcium-sensitive form of **Fluo-5N** within the cells.
- Imaging:
 - The cells are now ready for fluorescence imaging. Excite the cells at approximately 494 nm (or with a 488 nm laser line) and collect the emission at approximately 516 nm.
 - Acquire a baseline fluorescence before adding stimulants to induce calcium changes.

Visualizations

Experimental Workflow for Fluo-5N AM Loading

Fluo-5N AM Loading Workflow

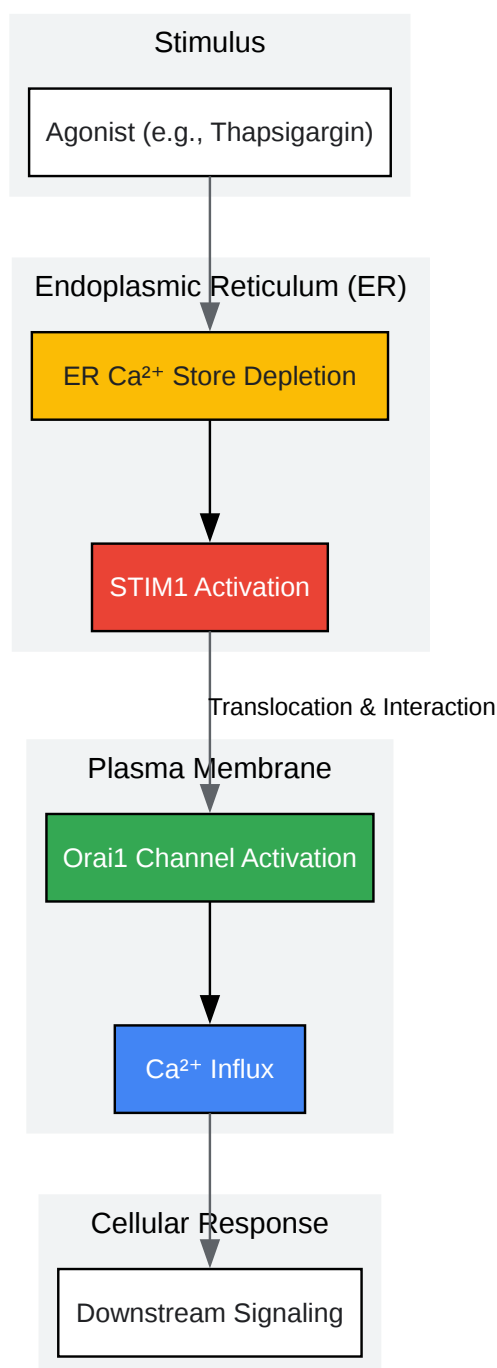


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Caption: A flowchart of the **Fluo-5N** AM loading protocol.

Store-Operated Calcium Entry (SOCE) Signaling Pathway

Store-Operated Calcium Entry (SOCE) Pathway



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